

Cyprolidol Hydrochloride: A Technical Overview of its Discovery, Synthesis, and Pharmacological Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Cyprolidol
Cat. No.:	B15344665

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyprolidol hydrochloride (also known as IN 1060) is an experimental psychotropic agent developed in the 1960s by Neisler Laboratories. Initially investigated for its potential as an antidepressant, **cyprolidol** demonstrated a pharmacological profile with some similarities to the tricyclic antidepressant imipramine in preclinical studies. However, due to insufficient efficacy in human trials, it was never granted regulatory approval and its development was discontinued. This technical guide provides a comprehensive overview of the discovery, history, synthesis, and known pharmacological properties of **cyprolidol** hydrochloride, based on the available scientific literature from its period of active investigation.

Discovery and History

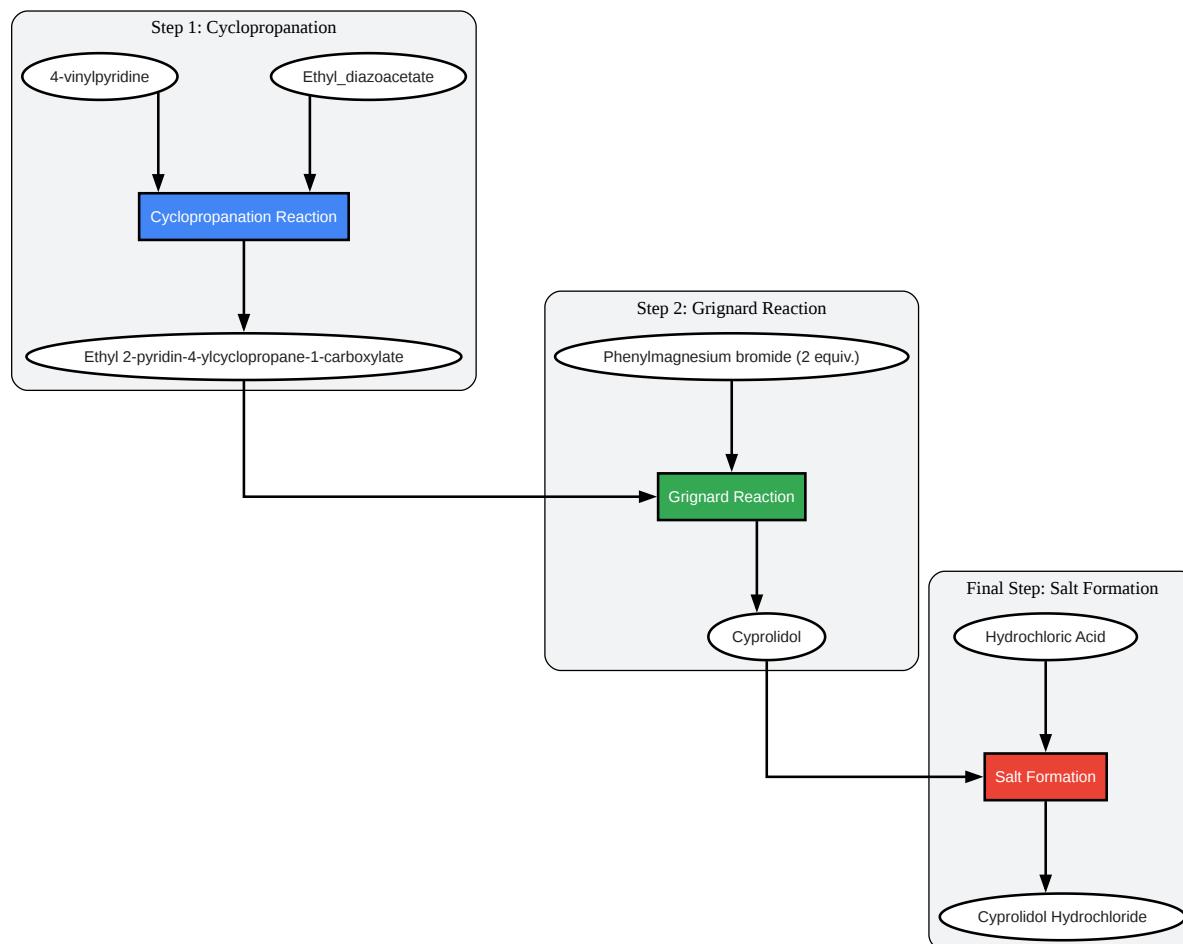
Cyprolidol emerged during a period of significant discovery in psychopharmacology. Developed by Neisler Laboratories in the mid-1960s, it was identified by the code IN 1060. Preclinical animal studies suggested that **cyprolidol** possessed antidepressant properties, with effects qualitatively similar to the established tricyclic antidepressant, imipramine.^[1] Despite these promising initial findings, subsequent clinical evaluations in humans revealed that **cyprolidol** was less effective than imipramine in treating endogenous depression.^[1]

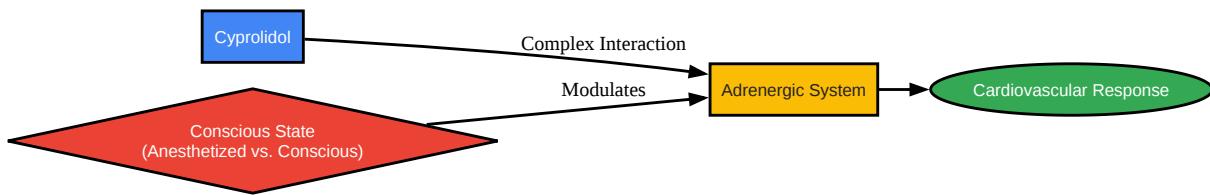
Consequently, the development of **cyprolidol** as a therapeutic agent was halted, and it remains an experimental drug that has never been approved for human use.[1]

Chemical Synthesis

The synthesis of **cyprolidol** hydrochloride is a two-step process, commencing with a cyclopropanation reaction, followed by a Grignard reaction.[1]

Synthesis Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyprolidol - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Cyprolidol Hydrochloride: A Technical Overview of its Discovery, Synthesis, and Pharmacological Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15344665#cyprolidol-hydrochloride-discovery-and-history]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com